

# Chemical Profile of Suc-Ala-Ala-Pro-Gly-pNA

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**Compound Focus:** Suc-Ala-Ala-Pro-Gly-pNA

Cat. No.: S12867471

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The table below summarizes the key identifying information and chemical properties for this research compound:

Property	Description
Full Name	Suc-Ala-Ala-Pro-Gly-pNA [1]
CAS Number	72682-68-9 [1]
Abbreviation	Suc-AAPG-pNA [1]
Molecular Formula	$C_{23}H_{30}N_6O_9$ [1]
Molar Mass	534.52 g/mol [1]
Intended Use	For research use only in various biochemical studies; not for human use [1]

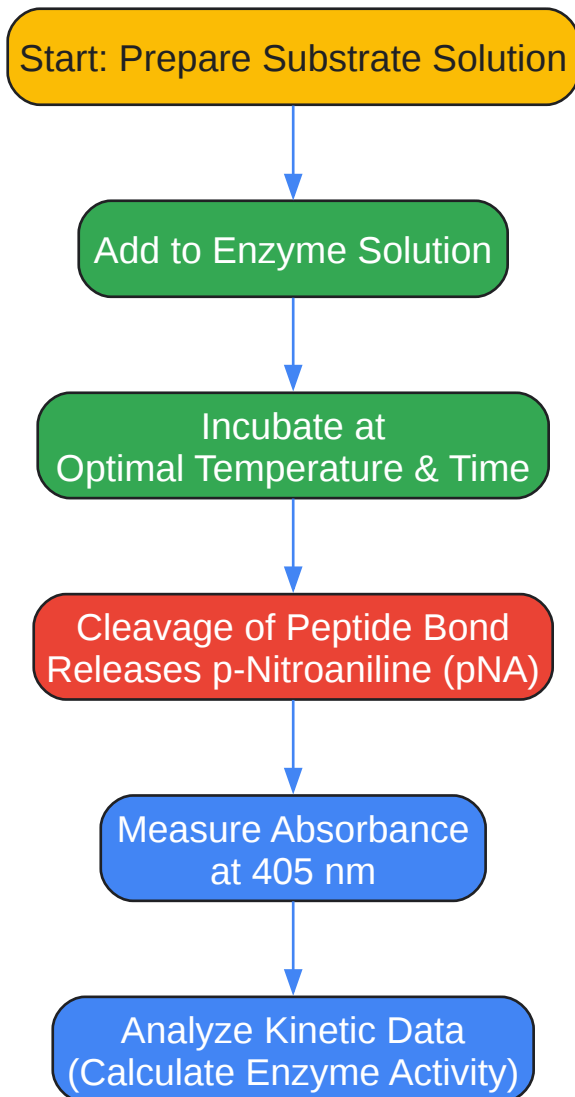
## General Principles of pNA Substrate Use

While specific protocols for Suc-AAPG-pNA are not available in the search results, chromogenic p-nitroanilide (pNA) substrates share a common mechanism of action that can guide experimental design.

## Mechanism of Action

These substrates are synthetic peptides linked to a **p-nitroaniline (pNA)** molecule. When the target enzyme cleaves the peptide bond, it releases the pNA group. The free pNA absorbs light strongly at a wavelength of around 405 nm, producing a yellow color that can be measured spectrophotometrically. The rate of increase in absorbance is directly proportional to the enzyme's activity [2] [3].

The following diagram illustrates the general workflow for using these substrates in enzyme activity assays:



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## Context from Related Substrates

To provide context, other peptides in the same family are used to study enzyme specificity. The table below compares Suc-AAPG-pNA with several related substrates mentioned in the search results.

Substrate Name	Abbreviation	CAS Number	Reported Research Application
Suc-Ala-Ala-Pro-Gly-pNA	Suc-AAPG-pNA	72682-68-9	Research of various biochemical [1]
Suc-Ala-Ala-Pro-Leu-pNA	Suc-AAPL-pNA	70968-04-6	Substrate for human pancreatic elastase 2 [4]
Suc-Ala-Glu-Pro-Phe-pNA	Suc-AEPF-pNA	128802-76-6	Chromogenic substrate for peptidylprolyl isomerase Pin1 [5] [2]
Suc-Ala-Ala-Pro-Phe-pNA	Suc-AAPF-pNA	70967-97-4	Chromogenic substrate for cathepsin G (Km = 1.7 mM) [3]
Suc-Ala-Ala-Pro-Val-pNA	Suc-AAPV-pNA	Information from [6]	Substrate for human neutrophil elastase [6]

## Experimental Design Considerations

When planning your experiments with **Suc-Ala-Ala-Pro-Gly-pNA**, consider the following aspects:

- **Solution Preparation:** pNA substrates are often dissolved in high-quality DMSO or water, depending on their solubility. Search results indicate that for a similar compound, Suc-AAPF-pNA, a 25 mg/mL solution in DMF was prepared [3]. Always refer to the product's Certificate of Analysis for lot-specific recommendations.
- **Storage Conditions:** Store the substrate as recommended. For Suc-AAPG-pNA, room temperature transport is indicated, but long-term storage should follow the Certificate of Analysis [1]. Related compounds are often stored at -20°C, protected from light and moisture [5].
- **Positive Control:** Include a known, active enzyme preparation that is specific to the AAPG sequence to validate your assay system.
- **Negative Control:** Run a reaction without the enzyme to account for any non-enzymatic hydrolysis of the substrate.

## Limitations and Safety

- **Research Use Only:** All sources emphasize that **Suc-Ala-Ala-Pro-Gly-pNA** and related compounds are **for research use only and not for human or veterinary use** [1] [5].
- **Safety:** When handling chemical reagents, appropriate personal protective equipment (PPE) such as gloves and eyeshields should be worn [4] [3].

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## References

1. - Suc - Ala - Ala - Pro - Gly \_product\_DataBase\_PeptideDB pNA [peptidedb.com]
2. - Suc -Glu- Ala -Phe- Pro | CAS 128802-76-6 | SCBT - Santa Cruz... pNA [scbt.com]
3. - Suc - Ala - Ala -Phe- Pro | CAS#:70967-97-4 | Chemsrsc pNA [chemsrc.com]
4. - Suc - Ala - Ala -Leu- Pro | CAS#:70968-04-6 | Chemsrsc pNA [chemsrc.com]
5. - Suc -Glu- Ala -Phe- Pro | CAS 128802-76-6 | AbMole BioScience pNA [abmole.com]
6. Publication : USDA ARS [ars.usda.gov]

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